

Safe Disposal of MM11253: A Procedural Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	MM11253
CAS No.:	345952-44-5
Cat. No.:	B1677344

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For researchers, scientists, and drug development professionals handling **MM11253**, a potent and selective retinoic acid receptor gamma (RAR γ) antagonist, adherence to proper disposal procedures is critical for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **MM11253** is not readily available, this guide provides essential information based on its known chemical properties and general laboratory waste management principles.

MM11253 is classified as a combustible solid and is rated as Water Hazard Class 3 (WGK 3), signifying it is highly hazardous to water.^{[1][2][3]} Therefore, it must be managed as hazardous waste and not be disposed of in regular trash or down the drain.^{[4][5]}

Key Chemical and Physical Properties of MM11253

A summary of the key quantitative data for **MM11253** is presented below for easy reference. This information is crucial for making informed decisions on handling and disposal.

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₀ O ₂ S ₂	R&D Systems[4], MedchemExpress[6]
Molecular Weight	462.67 g/mol	R&D Systems[4], MedchemExpress[6], Sigma- Aldrich[7]
Appearance	White to beige powder	Sigma-Aldrich[7]
Purity	≥98% (HPLC)	R&D Systems[4], Tocris Bioscience[8], Sigma- Aldrich[7]
Solubility	Soluble to 100 mM in DMSO. [4] Limited solubility in water. [9]	R&D Systems[4], EvitaChem[9]
Storage	Desiccate at room temperature or store at 2-8°C.[4][7]	R&D Systems[4], Sigma- Aldrich[7]
CAS Number	345952-44-5	R&D Systems[4], Sigma- Aldrich[7]
Storage Class	11 - Combustible Solids	Sigma-Aldrich[7]
Water Hazard Class (WGK)	3 (highly hazardous to water)	Sigma-Aldrich[7]

Step-by-Step Disposal Protocol

The following is a general, step-by-step guide for the proper disposal of **MM11253**. It is imperative to consult and follow your institution's specific hazardous waste management protocols and all applicable local, state, and federal regulations.

1. Personal Protective Equipment (PPE):

- Before handling **MM11253** for disposal, ensure you are wearing appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.[10]

2. Waste Identification and Segregation:

- All **MM11253** waste, including pure compound, contaminated materials (e.g., gloves, wipes, pipette tips), and empty containers, must be treated as hazardous waste.[4][11]
- Do not mix **MM11253** waste with other waste streams unless explicitly permitted by your institution's waste management plan. Incompatible chemicals can react violently or produce hazardous gases.[9]

3. Waste Collection and Containerization:

- Collect solid **MM11253** waste in a designated, properly labeled hazardous waste container. The container must be in good condition, compatible with the chemical, and have a secure, leak-proof lid.[7][11]
- For solutions of **MM11253** in solvents like DMSO, collect the liquid waste in a separate, compatible, and clearly labeled container.
- Empty containers that held **MM11253** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[11] After triple-rinsing, the container may be disposed of as regular trash, but labels should be defaced.[4]

4. Labeling:

- Clearly label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**MM11253**," and any other information required by your institution (e.g., accumulation start date, principal investigator's name).[11]

5. Storage:

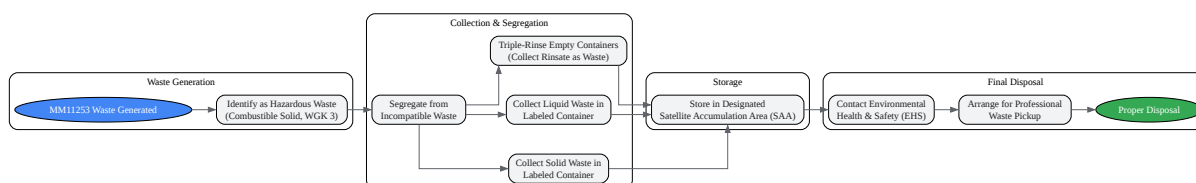
- Store the hazardous waste container in a designated satellite accumulation area (SAA) that is at or near the point of generation.[6][9]
- The storage area should be secure, well-ventilated, and away from sources of ignition, as **MM11253** is a combustible solid.[10][12]
- Ensure secondary containment is used to prevent spills from reaching the environment.[7]

6. Disposal Request:

- Once the waste container is full or has reached its accumulation time limit, contact your institution's Environmental Health and Safety (EHS) department or the designated hazardous waste management provider to arrange for pickup and proper disposal.[4][6]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **MM11253**.



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Caption: Logical workflow for the safe disposal of **MM11253** waste.

By adhering to these procedures and consulting with your institution's safety professionals, you can ensure the safe and environmentally responsible disposal of **MM11253**, fostering a culture of safety and trust within your laboratory.

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